

# A Comprehensive Guide to the Safe Handling of 4-(Methoxycarbonylamino)phenylboronic acid

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## Compound of Interest

4-

Compound Name: (Methoxycarbonylamino)phenylbor  
onic acid

Cat. No.: B1586599

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(Methoxycarbonylamino)phenylboronic acid** is a versatile reagent frequently employed in organic synthesis, particularly in cross-coupling reactions such as the Suzuki-Miyaura coupling. Its utility in the construction of complex molecular architectures, which are often scaffolds for pharmacologically active compounds, makes it a valuable tool in drug discovery and development.<sup>[1]</sup> This guide provides a comprehensive overview of the safety, handling, and material safety data sheet (MSDS) information for **4-(Methoxycarbonylamino)phenylboronic acid**, ensuring its responsible and safe use in the laboratory.

## Section 1: Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of a substance is fundamental to its safe handling.

Property	Value	Reference
Chemical Formula	C8H9BO4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	179.97 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to light yellow crystal powder	
Melting Point	197-200 °C	<a href="#">[1]</a>
Solubility	Soluble in methanol	
CAS Number	99768-12-4	<a href="#">[2]</a> <a href="#">[3]</a>

## Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-(Methoxycarbonylamino)phenylboronic acid** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[2\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Signal Word: Warning[\[2\]](#)[\[4\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)

- H319: Causes serious eye irritation.[2][4][5]
- H335: May cause respiratory irritation.[2][4]

It is important to note that some sources also indicate potential for harm if in contact with skin or if inhaled.[2]

## Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimize exposure and ensure the integrity of the compound.

### Engineering Controls

- Fume Hood: All handling of **4-(Methoxycarbonylamino)phenylboronic acid** powder should be conducted in a certified chemical fume hood to minimize inhalation of dust particles.[6] Ensure the fume hood has proper airflow before commencing work.[6]
- Ventilation: Use only in well-ventilated areas.[4][7]

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[8][9]
- Hand Protection: Wear nitrile or other chemically resistant gloves.[4][10] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[4]
- Skin Protection: A laboratory coat should be worn to protect against skin contact.[6] For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[7]

### Handling Procedures

Organoboronic acids are known to be susceptible to decomposition, particularly through protodeboronation, which can be initiated by exposure to air and moisture.[11]

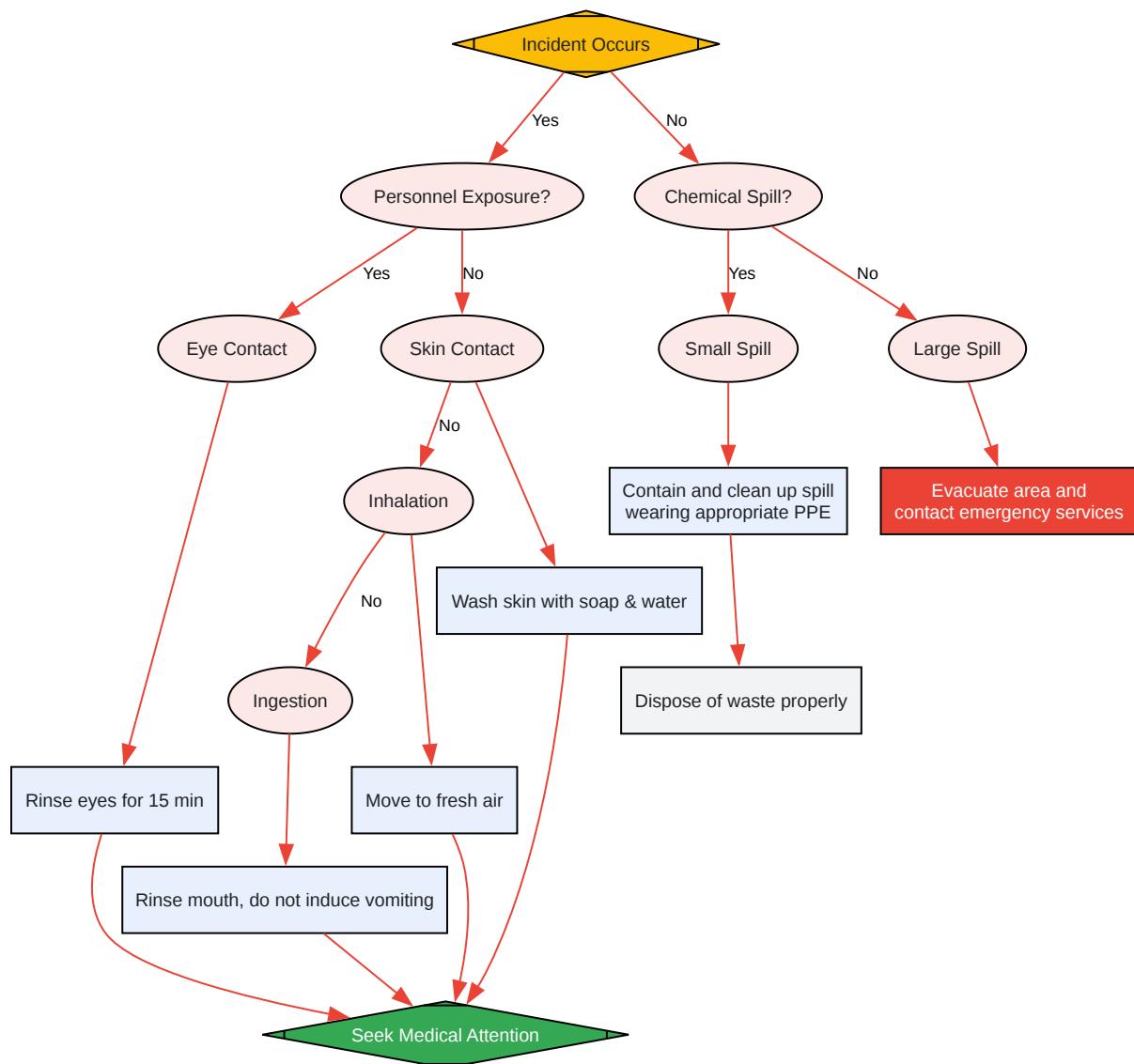
- Minimize Exposure: Weigh the required amount of the compound quickly and reseal the container tightly immediately after use to minimize exposure to air and moisture.[6][11]
- Avoid Dust Formation: Handle the powder carefully to avoid creating dust.[4][7]
- Hygiene Practices: Wash hands thoroughly after handling, and before breaks and at the end of the workday.[4][8] Do not eat, drink, or smoke in the laboratory.[12]

## Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][7][9]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[7][13]

## Section 4: Experimental Workflow: A Step-by-Step Guide

This section outlines a typical workflow for using **4-(Methoxycarbonylamino)phenylboronic acid** in a laboratory setting, emphasizing the integration of safety protocols at each step.

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## Sources

- 1. 4-(METHOXYCARBONYL)PHENYLBORONIC ACID | 99768-12-4 [chemicalbook.com]
- 2. 4-Methoxycarbonylphenylboronic acid | C8H9BO4 | CID 2734369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem-casts.com [chem-casts.com]
- 4. orgchemboulder.com [orgchemboulder.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. fishersci.co.uk [fishersci.co.uk]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. fishersci.com [fishersci.com]
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